The Foundational Role of RecG in Orchestrating DNA Repair: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*RecG protein*
CAS No.:	*145137-68-4*
Cat. No.:	*B1174793*

Get Quote

For Immediate Release

This technical guide provides an in-depth exploration of the pivotal role of the RecG helicase in bacterial DNA repair pathways. Tailored for researchers, scientists, and drug development professionals, this document consolidates foundational research, presenting detailed experimental methodologies, quantitative data, and visual representations of key molecular processes. Our aim is to furnish a comprehensive resource that facilitates a deeper understanding of RecG's mechanism and its potential as a therapeutic target.

Introduction: RecG as a Guardian of Genomic Integrity

RecG is a monomeric superfamily 2 (SF2) helicase that plays a critical role in the maintenance of genomic stability in bacteria.[1] It is a specialized enzyme that recognizes and remodels branched DNA structures, which are common intermediates in DNA replication, recombination, and repair.[2] The absence of RecG renders cells sensitive to DNA damaging agents and can lead to aberrant DNA replication and amplification, highlighting its essential function in preventing genomic instability.[3][4] This guide delves into the core mechanisms of RecG

action, its interplay with other DNA repair proteins, and the experimental frameworks used to elucidate its function.

Core Function and Mechanism of RecG

RecG's primary function is to catalyze the branch migration of various DNA intermediates, most notably stalled replication forks. When a replication fork encounters a lesion in the DNA template, it can stall, posing a significant threat to genome integrity. RecG resolves this by remodeling the stalled fork into a four-way Holliday junction intermediate. This process, known as fork regression, involves unwinding the newly synthesized DNA strands and annealing the parental strands.[5][6] The resulting Holliday junction can then be processed by other enzymes, such as the RuvABC complex, to allow for DNA repair and the subsequent restart of replication.[7][8][9]

RecG's activity is not limited to stalled forks; it also acts on D-loops and R-loops.[2][6] Its ability to unwind these structures is crucial for preventing inappropriate replication initiation and ensuring proper chromosome segregation.[2]

The helicase and translocase activities of RecG are dependent on ATP hydrolysis.[10] The enzyme possesses a "wedge" domain that is crucial for recognizing and binding to the branched DNA structures.[2][11] Following binding, the two RecA-like helicase domains utilize the energy from ATP hydrolysis to drive the translocation along the DNA and remodel the substrate.[2]

Quantitative Analysis of RecG's Biochemical Activities

The enzymatic activities of RecG have been characterized through various in vitro assays, providing quantitative insights into its function. The following tables summarize key quantitative data from the literature.

© 2026 BenchChem. All rights reserved.

Parameter	Substrate	Condition	Value	Reference
kcat (ATP hydrolysis)	Holliday Junction	Saturating ATP and DNA	Not specified	[3]
Km (ATP)	Holliday Junction	Saturating DNA and RecG	~0.2 mM	[3]
Km (DNA)	Holliday Junction	Saturating ATP and RecG	~2 nM	[3]
kcat (ATP hydrolysis)	circular ssDNA	Limiting RecG	>0.1 min^{-1}	[12]
kcat (ATP hydrolysis)	Holliday Junction DNA	Limiting RecG	< kcat on cssDNA	[12]

Table 1: Kinetic Parameters of RecG ATPase Activity. This table summarizes the catalytic rate (kcat) and Michaelis constants (Km) for ATP and DNA substrates, providing a measure of RecG's ATP hydrolyzing efficiency on different DNA structures.

Parameter	Ligand	Method	Value	Reference
Kd	SSB-Ct peptide	Fluorescence Anisotropy	3.1 ± 0.4 μM	[13][14]
Kd	SSB113 peptide	Not specified	6.9 ± 2.0 μM	[15]

Table 2: DNA and Protein Binding Affinities of RecG. This table presents the dissociation constants (Kd) for RecG's interaction with key protein partners, indicating the stability of these complexes.

© 2026 BenchChem. All rights reserved.

Parameter	Substrate	Condition	Value	Reference
Unwinding Rate	dsDNA with 3'-ssDNA tail	In the presence of MutL	~40 bp/s	[16]
Translocation Speed	ssDNA	ATP-dependent	~190 nt/s	[16]
Unwinding Rate	dsDNA (as a homodimer)	In vitro	~70 bp/s	[16]

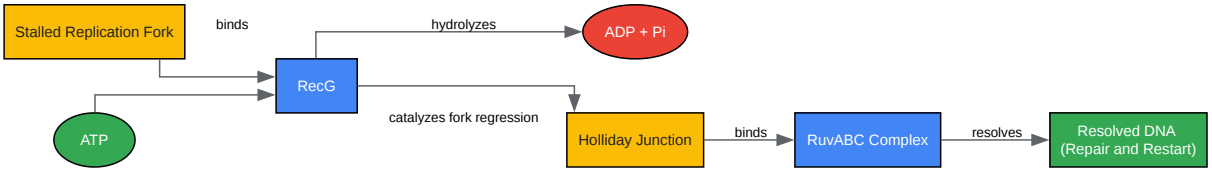
Table 3: Helicase and Translocase Activity of RecG. This table highlights the rates at which RecG can unwind duplex DNA and move along single-stranded DNA, demonstrating its processivity.

Key Signaling and Repair Pathways Involving RecG

RecG functions within a network of DNA repair pathways, interacting with several key proteins to ensure a coordinated response to DNA damage.

RecG-Mediated Fork Regression Pathway

A primary role of RecG is the regression of stalled replication forks. This process creates a Holliday junction, a substrate for downstream repair enzymes.



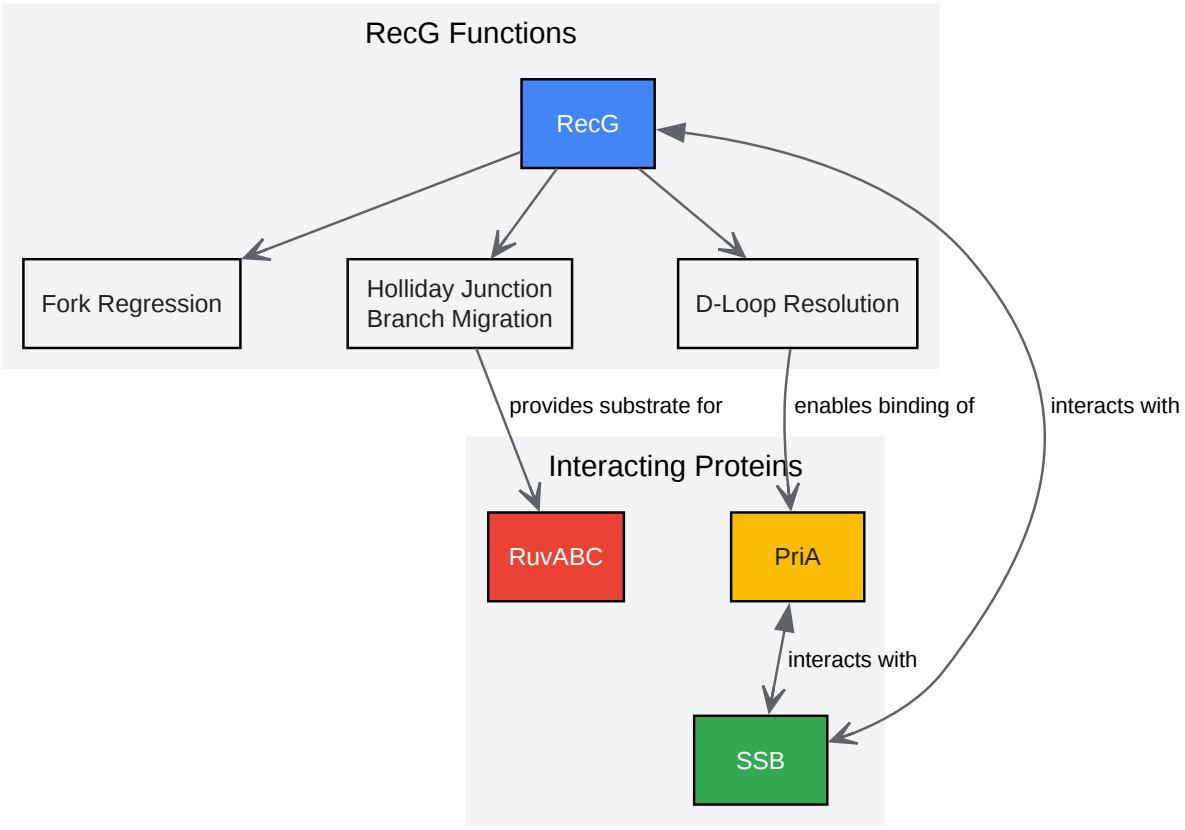
Click to download full resolution via product page

Caption: RecG-mediated regression of a stalled replication fork to form a Holliday junction.

Interaction of RecG with Key DNA Repair Proteins

© 2026 BenchChem. All rights reserved.

RecG's function is intricately linked with other DNA repair proteins, including the RuvABC complex, PriA, and Single-Stranded DNA Binding (SSB) protein.



Click to download full resolution via product page

Caption: A logical diagram illustrating RecG's core functions and its interactions with key protein partners.

Detailed Experimental Protocols

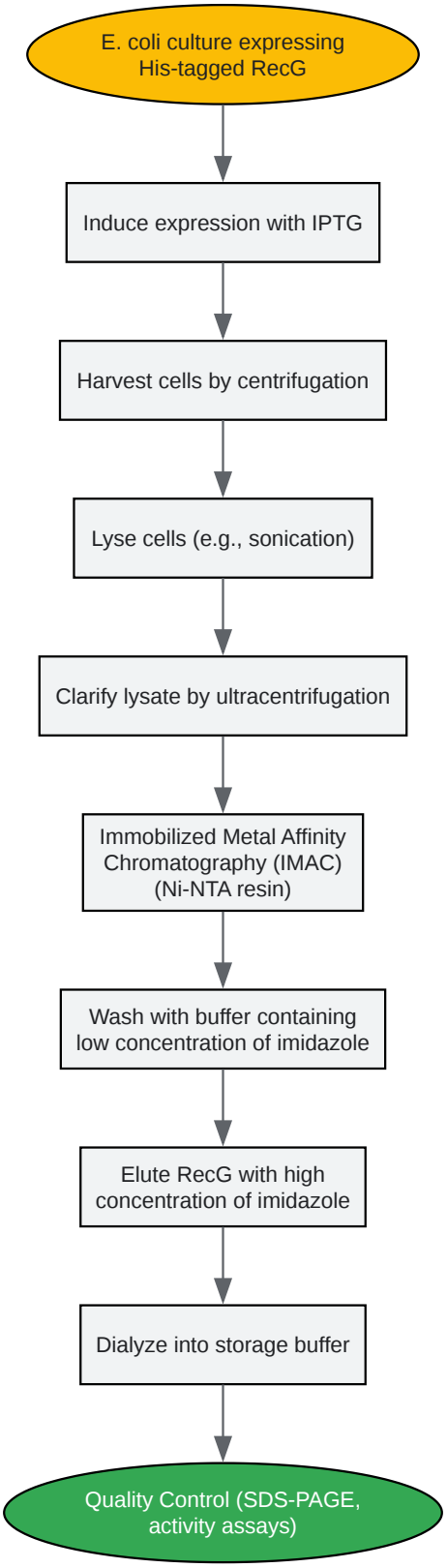
This section provides detailed methodologies for key experiments used to characterize RecG's function.

Purification of Recombinant RecG Protein

A reliable source of pure, active RecG is essential for in vitro studies. The following is a general protocol for the purification of His-tagged RecG from E. coli.

© 2026 BenchChem. All rights reserved.

Experimental Workflow:



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: A standard workflow for the purification of recombinant **RecG protein**.

Protocol:

- Expression: Transform E. coli (e.g., BL21(DE3)) with a plasmid encoding His-tagged RecG. Grow the culture at 37°C to an OD600 of 0.5-0.8. Induce protein expression with 0.1-1 mM IPTG and continue to grow for 3-4 hours at 30°C.
- Harvest and Lysis: Harvest the cells by centrifugation. Resuspend the cell pellet in lysis buffer (e.g., 50 mM Tris-HCl pH 8.0, 500 mM NaCl, 10 mM imidazole, 10% glycerol, 1 mM PMSF, and 1 mg/ml lysozyme). Lyse the cells by sonication on ice.
- Clarification: Centrifuge the lysate at high speed (e.g., >100,000 x g) for 1 hour to pellet cell debris.
- IMAC Purification: Apply the clarified supernatant to a Ni-NTA affinity column pre-equilibrated with lysis buffer.
- Washing: Wash the column extensively with wash buffer (lysis buffer with a slightly higher imidazole concentration, e.g., 20-40 mM) to remove non-specifically bound proteins.
- Elution: Elute the bound **RecG protein** with elution buffer containing a high concentration of imidazole (e.g., 250-500 mM).
- Dialysis and Storage: Dialyze the eluted protein against a storage buffer (e.g., 20 mM Tris-HCl pH 7.5, 150 mM NaCl, 1 mM DTT, 50% glycerol) and store at -80°C.

Electrophoretic Mobility Shift Assay (EMSA) for DNA Binding

EMSA is used to qualitatively and quantitatively assess the binding of RecG to specific DNA substrates.

Protocol:

- Probe Preparation: Label a synthetic DNA substrate (e.g., a Holliday junction or a forked DNA structure) with a radioactive (e.g., ^{32}P) or fluorescent tag.

© 2026 BenchChem. All rights reserved.

- Binding Reaction: In a final volume of 10-20 µL, mix the labeled DNA probe (at a low concentration, e.g., 0.1-1 nM) with increasing concentrations of purified **RecG protein** in a binding buffer (e.g., 20 mM Tris-HCl pH 7.5, 50 mM NaCl, 1 mM DTT, 5% glycerol, and 0.1 mg/ml BSA). Incubate on ice for 20-30 minutes to allow binding to reach equilibrium.
- Electrophoresis: Load the samples onto a native polyacrylamide gel (e.g., 4-6%). Run the gel at a low voltage in a cold room (4°C) to prevent dissociation of the protein-DNA complexes.
- Visualization and Analysis: Visualize the bands by autoradiography or fluorescence imaging. The appearance of a slower-migrating band compared to the free probe indicates the formation of a RecG-DNA complex. Quantify the intensity of the free and bound DNA bands to determine the fraction of bound DNA at each protein concentration and calculate the dissociation constant (Kd).

In Vitro Helicase Assay

This assay measures the ability of RecG to unwind a duplex DNA substrate.

Protocol:

- Substrate Preparation: Prepare a helicase substrate consisting of a labeled oligonucleotide annealed to a longer single-stranded DNA molecule, creating a partial duplex with a 3' or 5' overhang for helicase loading.
- Helicase Reaction: In a reaction buffer (e.g., 20 mM Tris-HCl pH 7.5, 5 mM $MgCl_2$, 1 mM DTT, 5 mM ATP), combine the helicase substrate with purified **RecG protein**. Initiate the reaction by adding ATP. Incubate at 37°C for a defined period.
- Quenching: Stop the reaction by adding a quench solution containing EDTA (to chelate Mg^{2+}) and a protein denaturant (e.g., SDS).
- Analysis: Separate the unwound single-stranded oligonucleotide from the duplex substrate by native polyacrylamide gel electrophoresis.
- Quantification: Quantify the amount of unwound product to determine the helicase activity, often expressed as the percentage of substrate unwound per unit of time.

© 2026 BenchChem. All rights reserved.

ATPase Assay (Coupled Spectrophotometric Assay)

This assay measures the ATP hydrolysis activity of RecG, which is coupled to its helicase function.

Protocol:

- Reaction Mixture: Prepare a reaction mixture containing an ATP regeneration system (pyruvate kinase and phosphoenolpyruvate) and an NADH-coupled enzymatic system (lactate dehydrogenase). The buffer should contain components like Tris-HCl, $MgCl_2$, and KCl.
- Assay Components: In a cuvette, combine the reaction mixture, NADH, the DNA substrate of interest (e.g., Holliday junction, forked DNA), and purified **RecG protein**.
- Initiation and Measurement: Initiate the reaction by adding ATP. The hydrolysis of ATP to ADP is coupled to the oxidation of NADH to NAD^+, which results in a decrease in absorbance at 340 nm. Monitor this change in absorbance over time using a spectrophotometer.
- Data Analysis: Calculate the rate of ATP hydrolysis from the rate of NADH oxidation using the Beer-Lambert law. This allows for the determination of kinetic parameters such as kcat and Km.

Conclusion and Future Directions

RecG is a multifaceted enzyme that stands as a central player in the intricate network of DNA repair. Its ability to recognize and remodel a variety of branched DNA structures is fundamental to the maintenance of genomic integrity. The quantitative data and experimental protocols presented in this guide provide a solid foundation for further research into its complex mechanisms.

Future investigations will likely focus on the high-resolution structural dynamics of RecG in complex with its various DNA substrates and protein partners. Single-molecule techniques will continue to provide unprecedented insights into the real-time activity of RecG. Furthermore, a deeper understanding of the regulation of RecG activity in vivo will be crucial. Given its critical role in bacterial DNA repair, RecG represents a promising target for the development of novel

© 2026 BenchChem. All rights reserved.

antimicrobial agents that could potentiate the effects of existing DNA-damaging drugs. This technical guide serves as a valuable resource to propel these and other exciting avenues of research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. proteopedia.org [proteopedia.org]
- 2. journals.asm.org [journals.asm.org]
- 3. Characterisation of the catalytically active form of RecG helicase - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Characterization of the ATPase activity of the Escherichia coli RecG protein reveals that the preferred cofactor is negatively supercoiled DNA - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Rescue of stalled replication forks by RecG: Simultaneous translocation on the leading and lagging strand templates supports an active DNA unwinding model of fork reversal and Holliday junction formation - PMC [pmc.ncbi.nlm.nih.gov]
- 6. I came to a fork in the DNA and there was RecG - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Resolution of Joint Molecules by RuvABC and RecG Following Cleavage of the Escherichia coli Chromosome by EcoKI - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Promoting and Avoiding Recombination: Contrasting Activities of the Escherichia coli RuvABC Holliday Junction Resolvase and RecG DNA Translocase - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Analysis of RuvABC and RecG Involvement in the Escherichia coli Response to the Covalent Topoisomerase-DNA Complex - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Dissociation of synthetic Holliday junctions by E. coli RecG protein - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Frontiers | Effects of Conserved Wedge Domain Residues on DNA Binding Activity of Deinococcus radiodurans RecG Helicase [frontiersin.org]
- 12. DisA Limits RecG Activities at Stalled or Reversed Replication Forks - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 13. academic.oup.com [academic.oup.com]
- 14. Interaction with the carboxy-terminal tip of SSB is critical for RecG function in E. coli - PMC [pmc.ncbi.nlm.nih.gov]
- 15. academic.oup.com [academic.oup.com]
- 16. Single-molecule studies of helicases and translocases in prokaryotic genome-maintenance pathways - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Foundational Role of RecG in Orchestrating DNA Repair: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1174793/docs#the-foundational-role-of-recg-in-orchestrating-dna-repair-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.